

An In-depth Technical Guide to the Physical Properties of Ethyl 6-bromohexanoate

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Compound of Interest

Compound Name: Ethyl 6-bromohexanoate

Cat. No.: B105882

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Ethyl 6-bromohexanoate**, a versatile reagent in organic synthesis. The information presented herein is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document includes a detailed summary of its physical characteristics, standardized experimental protocols for their determination, and a workflow for physical property analysis.

Core Physical Properties of Ethyl 6-bromohexanoate

Ethyl 6-bromohexanoate is a colorless to light yellow liquid at room temperature.^[1] It is an important intermediate in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals.^[1] A precise understanding of its physical properties is crucial for its effective use in chemical reactions and process development.

Data Presentation

The quantitative physical properties of **Ethyl 6-bromohexanoate** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units	Notes
Molecular Formula	C ₈ H ₁₅ BrO ₂		
Molecular Weight	223.11	g/mol	[2][3]
Boiling Point	128-130	°C	at 16 mmHg
	249.30	°C	Estimated at 760.00 mmHg[4]
Melting Point	33.00	°C	at 760.00 mm Hg[4]
Density	1.254	g/mL	at 25 °C
Refractive Index	1.458	at 20 °C (n ₂₀ /D)	
Solubility in Water	64.76	mg/L	Estimated at 25 °C[4]

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the key physical properties of liquid compounds such as **Ethyl 6-bromohexanoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] For small quantities of liquid, a micro-boiling point determination method is suitable.[6]

Micro-Boiling Point Determination (Thiele Tube Method):

- A small sample of **Ethyl 6-bromohexanoate** (a few milliliters) is placed into a small test tube.[6]
- A capillary tube, sealed at one end, is placed open-end down into the test tube containing the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil to ensure uniform heating.[7]

- The apparatus is heated gently. Initially, a stream of bubbles will be observed as air expands and exits the capillary tube.
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[8]
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[7]

Determination of Density

Density is the mass per unit volume of a substance.[9] For a liquid like **Ethyl 6-bromohexanoate**, this can be determined using a graduated cylinder and a balance.[10]

Procedure:

- The mass of a clean, dry 100-mL graduated cylinder is measured using an electronic balance.[10]
- A known volume of **Ethyl 6-bromohexanoate** (e.g., 20-25 mL) is added to the graduated cylinder. The volume is read precisely from the bottom of the meniscus.[10]
- The combined mass of the graduated cylinder and the liquid is measured.[10]
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.[11]
- The procedure can be repeated with additional volumes of the liquid to ensure accuracy and precision.[10]

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid.[12] It is a characteristic property that can be used for identification and

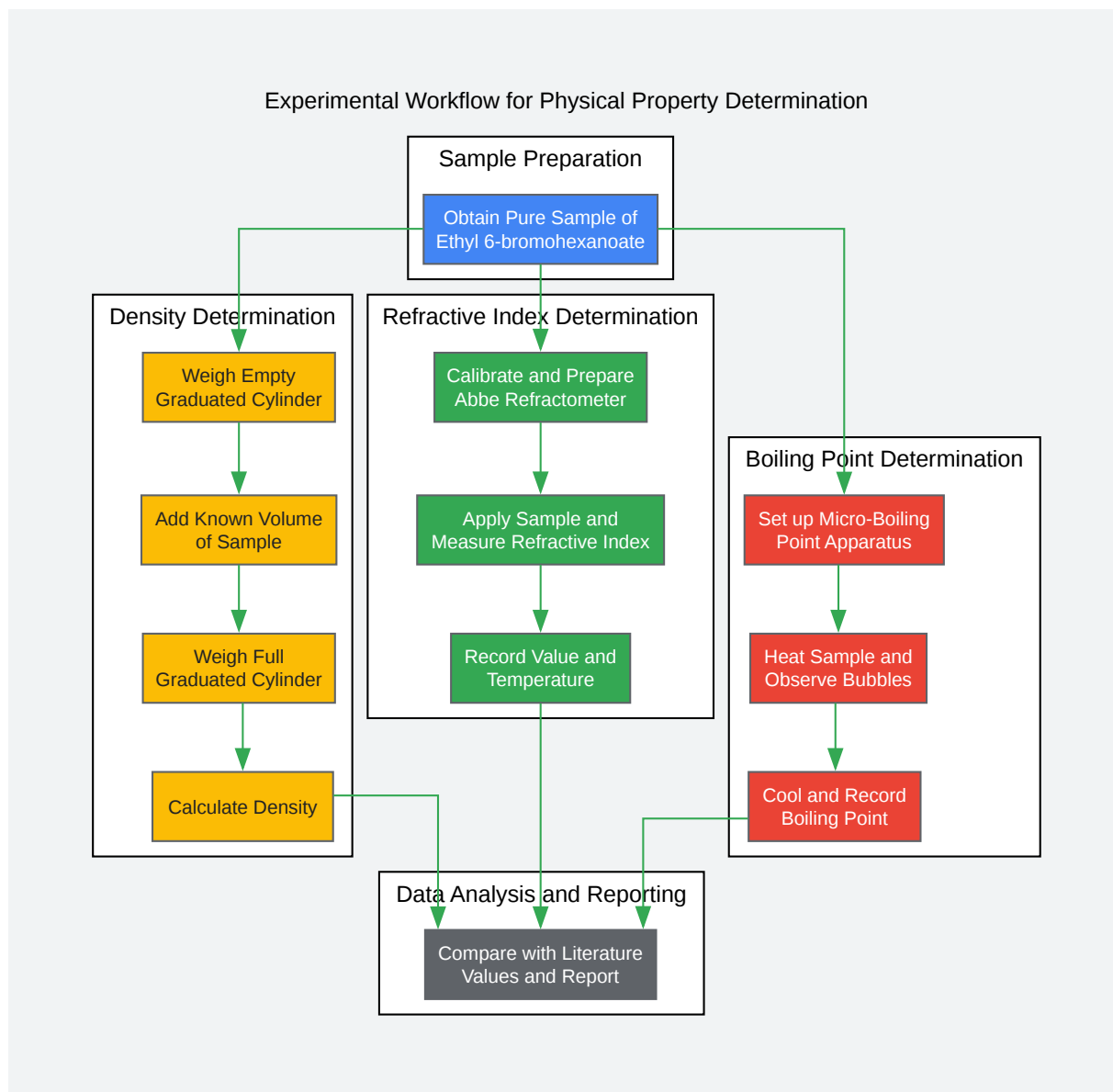
purity assessment.[12]

Using an Abbe Refractometer:

- Ensure the prism of the Abbe refractometer is clean and dry.
- A few drops of **Ethyl 6-bromohexanoate** are placed on the surface of the prism.
- The prism is closed and the light source is positioned to illuminate the sample.
- While looking through the eyepiece, the adjustment knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the scale.
- The temperature should be noted as the refractive index is temperature-dependent. A correction factor can be applied if the measurement is not performed at the standard temperature of 20°C.[12]

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid organic compound.



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Caption: Generalized workflow for determining physical properties.

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